

2H-1-Benzopyran-2-one, 6-amino-5-nitro- proper disposal procedures

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Compound of Interest

2H-1-Benzopyran-2-one, 6-amino5-nitro
Cat. No.:

B1282619

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Proper Disposal of 2H-1-Benzopyran-2-one, 6-amino-5-nitro-

Effective management and disposal of **2H-1-Benzopyran-2-one**, **6-amino-5-nitro-**, a substituted nitroaromatic coumarin derivative, is critical for laboratory safety and environmental protection. Due to its chemical structure, this compound must be treated as hazardous waste. Aromatic nitro-compounds are recognized for their potential toxicity and reactivity, while coumarin derivatives can also exhibit biological effects.[1][2] Disposal should always be conducted in accordance with institutional policies and local regulations, typically managed by an Environmental Health and Safety (EHS) department.

Hazard Profile and Disposal Summary

The primary hazards associated with this class of compound stem from its nitro group, which can confer explosive properties and reactivity, and its aromatic structure, which can lead to toxicity.[1] It is crucial to avoid mixing this waste with other chemical streams unless compatibility is confirmed.[3]



Hazard Classification	Disposal Consideration	Key Precautions
Aromatic Nitro-compound	Treat as reactive and toxic hazardous waste.[1]	Avoid mixing with acids, bases, organic solvents, or oxidizing agents to prevent violent reactions.[3][4] Store away from heat and ignition sources. [1]
Coumarin Derivative	Potential biological activity and toxicity (e.g., hepatotoxicity in animal studies for related compounds).[2][5]	Do not dispose of down the drain or in regular trash.[6]
Solid Waste	Collect in a designated, properly labeled, and sealed hazardous waste container.[7]	Ensure the container is compatible with the chemical. Avoid dust formation during handling.[8]
Recommended Disposal Route	Incineration by a licensed hazardous waste disposal facility.[9][10]	All disposal must be handled by a certified hazardous waste management service coordinated through your institution's EHS office.[6][9]

Standard Operating Protocol for Disposal

This protocol outlines the necessary steps for the safe collection and preparation of **2H-1-Benzopyran-2-one**, **6-amino-5-nitro-** for disposal.

- 1. Personal Protective Equipment (PPE)
- Wear standard laboratory PPE, including a lab coat, nitrile gloves, and chemical splash goggles.
- 2. Waste Collection
- Do not discard down the sink or in solid waste bins.[6]



- Collect waste 2H-1-Benzopyran-2-one, 6-amino-5-nitro- in a designated hazardous waste container that is compatible with the chemical. A clean, dry, sealable container is required.
- Use spark-proof tools for handling the material.[7]
- Avoid creating dust when transferring the solid.[8]
- 3. Waste Segregation and Incompatibility
- Crucially, do not mix this waste with other substances. Aromatic nitro-compounds can react violently with a range of materials, including:
 - Strong oxidizing agents[8]
 - Acids and acid anhydrides[8]
 - Reducing agents[4]
 - Organic solvents[4]
- Segregate this waste stream to prevent accidental mixing which could lead to fire, explosion, or the release of toxic gases.[1][4]
- 4. Container Labeling
- Label the waste container clearly with the words "Hazardous Waste."
- The label must include:
 - The full chemical name: "2H-1-Benzopyran-2-one, 6-amino-5-nitro-"
 - The approximate quantity of waste.
 - The date of accumulation.
 - All relevant hazard warnings (e.g., "Toxic," "Reactive").
- 5. Storage Prior to Disposal

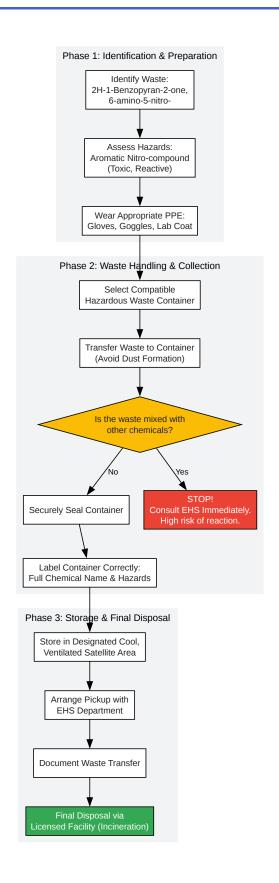


- Keep the waste container tightly closed except when adding waste.
- Store the sealed container in a cool, dry, and well-ventilated area designated for hazardous waste storage, such as a satellite accumulation area.[8]
- Ensure the storage location is away from heat, ignition sources, and incompatible materials. [1]
- 6. Final Disposal
- Arrange for waste pickup through your institution's Environmental Health and Safety (EHS) department.[6]
- Provide the EHS team with accurate information about the waste composition.
- The designated disposal route for such compounds is typically high-temperature incineration by a licensed hazardous waste management company.[9]

Disposal Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **2H-1-Benzopyran-2-one**, **6-amino-5-nitro-**.





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